

An In-depth Technical Guide to the Physical Properties of 2-tert-Butylcyclohexanone

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Compound of Interest

Compound Name: 2-tert-Butylcyclohexanone

Cat. No.: B158629

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This technical guide provides a comprehensive overview of the key physical properties of **2-tert-butylcyclohexanone**, with a specific focus on its boiling and melting points. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Physical Properties

2-tert-Butylcyclohexanone, a ketone derivative of cyclohexane, presents as a clear, colorless to light yellow-greenish liquid at room temperature.^{[1][2]} It is a compound of interest in various chemical syntheses and has applications in the fragrance industry.^{[3][4]} A summary of its key physical properties is presented below.

Data Presentation: Physical Properties of **2-tert-Butylcyclohexanone**

Property	Value	Conditions
Melting Point	38.55 °C	-
Boiling Point	62.5 °C	at 4 mm Hg
335.7 K (62.55 °C)	at 0.005 bar (3.75 mm Hg)[5]	
Density	0.896 g/mL	at 25 °C[1][3][6]
Refractive Index	1.457	at 20 °C[1][3]
Flash Point	162 °F (72.2 °C)	-[1][3][6]
Molecular Formula	C ₁₀ H ₁₈ O	-[1][4][6]
Molecular Weight	154.25 g/mol	-[1][4][6]

Experimental Protocols for Property Determination

The accurate determination of physical properties such as melting and boiling points is crucial for the identification, characterization, and purity assessment of a chemical compound.[7][8]

2.1. Melting Point Determination

The melting point is the temperature at which a substance transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range.[7][8]

Methodology: Capillary Method

- **Sample Preparation:** A small amount of the solid **2-tert-butylcyclohexanone** is finely ground and packed into a capillary tube to a height of 1-2 mm.[7][8][9] The tube is sealed at one end.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or an oil bath, adjacent to a calibrated thermometer.[7][8][10]
- **Heating:** The apparatus is heated at a controlled, slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium between the sample, the heating medium, and the thermometer.
[9][10]

- **Observation and Recording:** The temperature at which the first crystal begins to melt (T1) and the temperature at which the last crystal disappears (T2) are recorded.[7] The melting point is reported as the range T1-T2.

2.2. Boiling Point Determination at Reduced Pressure

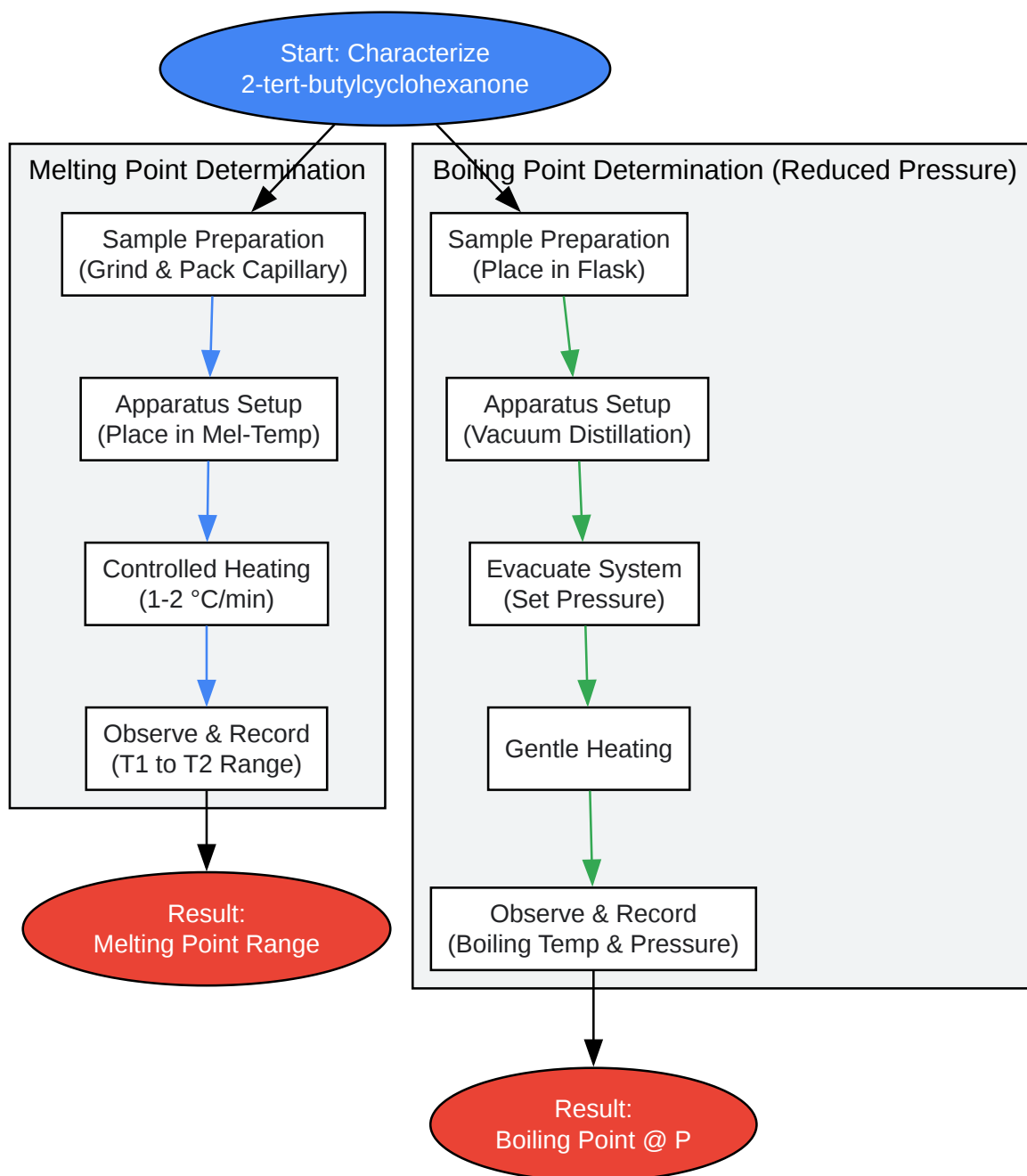
The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[7] For compounds that may decompose at their atmospheric boiling point, the determination is performed under reduced pressure (vacuum distillation).

Methodology: Simple Distillation Under Vacuum

- **Sample Preparation:** A sample of liquid **2-tert-butylcyclohexanone** is placed in a round-bottom flask suitable for distillation.
- **Apparatus Setup:** The flask is assembled into a simple distillation apparatus, which includes a condenser, a collection flask, and a connection to a vacuum pump. A manometer is included in the system to accurately measure the pressure. A thermometer is positioned so that its bulb is just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
- **Procedure:** The system is evacuated to the desired pressure (e.g., 4 mm Hg). The flask is then gently heated.
- **Observation and Recording:** The temperature is recorded when the liquid begins to boil and a stable ring of condensate forms on the thermometer bulb.[9] This temperature, along with the corresponding pressure from the manometer, is recorded as the boiling point at that pressure.

Visualized Experimental Workflow

The following diagram illustrates the generalized workflow for the experimental determination of the melting and boiling points of a chemical substance like **2-tert-butylcyclohexanone**.



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Caption: Workflow for Melting and Boiling Point Determination.

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